

molecular formula and weight of cis-1,2-Dibenzoyl ethylene

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Compound of Interest

Compound Name: *cis*-1,2-Dibenzoyl ethylene

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In-Depth Technical Guide: cis-1,2-Dibenzoyl ethylene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cis-1,2-Dibenzoyl ethylene**, including its fundamental molecular properties, experimental protocols for its synthesis and characterization, and a visualization of a key chemical transformation.

Core Molecular Data

cis-1,2-Dibenzoyl ethylene is an organic compound notable for its specific stereochemistry.^[1] Its molecular formula and weight are fundamental parameters for any quantitative experimental work.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₂	^[1] ^[2]
Molecular Weight	236.26 g/mol	^[1] ^[2]
IUPAC Name	(Z)-1,4-diphenylbut-2-ene-1,4-dione	^[1] ^[2]
CAS Number	959-27-3	^[1]

Physicochemical Properties

The cis and trans isomers of 1,2-Dibenzoyl ethylene exhibit distinct physical properties, which are crucial for their separation and identification.

Property	cis-1,2-Dibenzoyl ethylene	trans-1,2-Dibenzoyl ethylene	Source
Melting Point	~132°C	~109°C	[1]
Onset Melting Point (DSC)	132.1°C	107.7°C	[3][4]
Enthalpy of Fusion (ΔH_{fusion})	139.4 J/g	124.4 J/g	[3][4]
Appearance	Colorless crystals	Yellow needles	[5][6]
UV-Vis λ_{max}	260 nm	269 nm	[6]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **cis-1,2-Dibenzoyl ethylene** are essential for reproducible research.

Synthesis of cis-1,2-Dibenzoyl ethylene via Photochemical Isomerization

This protocol describes the conversion of the more stable trans isomer to the cis isomer using ultraviolet light.[1][6]

Materials:

- trans-1,2-Dibenzoyl ethylene
- 95% Ethanol
- 13 x 100-mm test tube

- Hirsch funnel
- Stirring rod
- Heat source
- Ice bath

Procedure:

- Dissolve 100 mg of trans-1,2-Dibenzoyl ethylene in 5.0 mL of 95% ethanol in a test tube, with gentle heating and stirring.[6]
- After the solid has completely dissolved, cool the solution to room temperature and seal the test tube with a cork.[6]
- Place the test tube in a location where it will be exposed to direct sunlight for a period of 1 to 7 days.[6] The yellow color of the trans isomer will fade as it converts to the colorless cis isomer.
- After the exposure period, cool the test tube in an ice bath to facilitate the crystallization of the cis isomer.[7]
- Isolate the colorless crystals of **cis-1,2-Dibenzoyl ethylene** by vacuum filtration using a Hirsch funnel.[6][7]
- The product can be further purified by recrystallization from ethanol.[7]

Analysis by Thin-Layer Chromatography (TLC)

TLC can be used to monitor the progress of the isomerization.

Materials:

- Silica gel TLC plate with fluorescent indicator
- Methylene chloride (developing solvent)
- Disposable micropipettes

- UV lamp

Procedure:

- Using a micropipette, spot a small amount of the reaction mixture onto the baseline of a silica gel TLC plate.[\[6\]](#)
- Develop the plate in a chamber containing methylene chloride.[\[6\]](#)
- After the solvent front has reached a sufficient height, remove the plate and allow it to dry.
- Visualize the spots under a UV lamp.[\[6\]](#) The cis and trans isomers will have different R_f values, allowing for the assessment of the conversion.

Thermal Reconversion to trans-1,2-Dibenzoylethylene

The cis isomer can be converted back to the more stable trans isomer through heating in the presence of an acid catalyst.[\[6\]](#)

Materials:

- **cis-1,2-Dibenzoylethylene** (purified)
- 95% Ethanol
- Concentrated Hydrochloric Acid (HCl)
- Test tube
- Heat source
- Ice bath
- Hirsch funnel

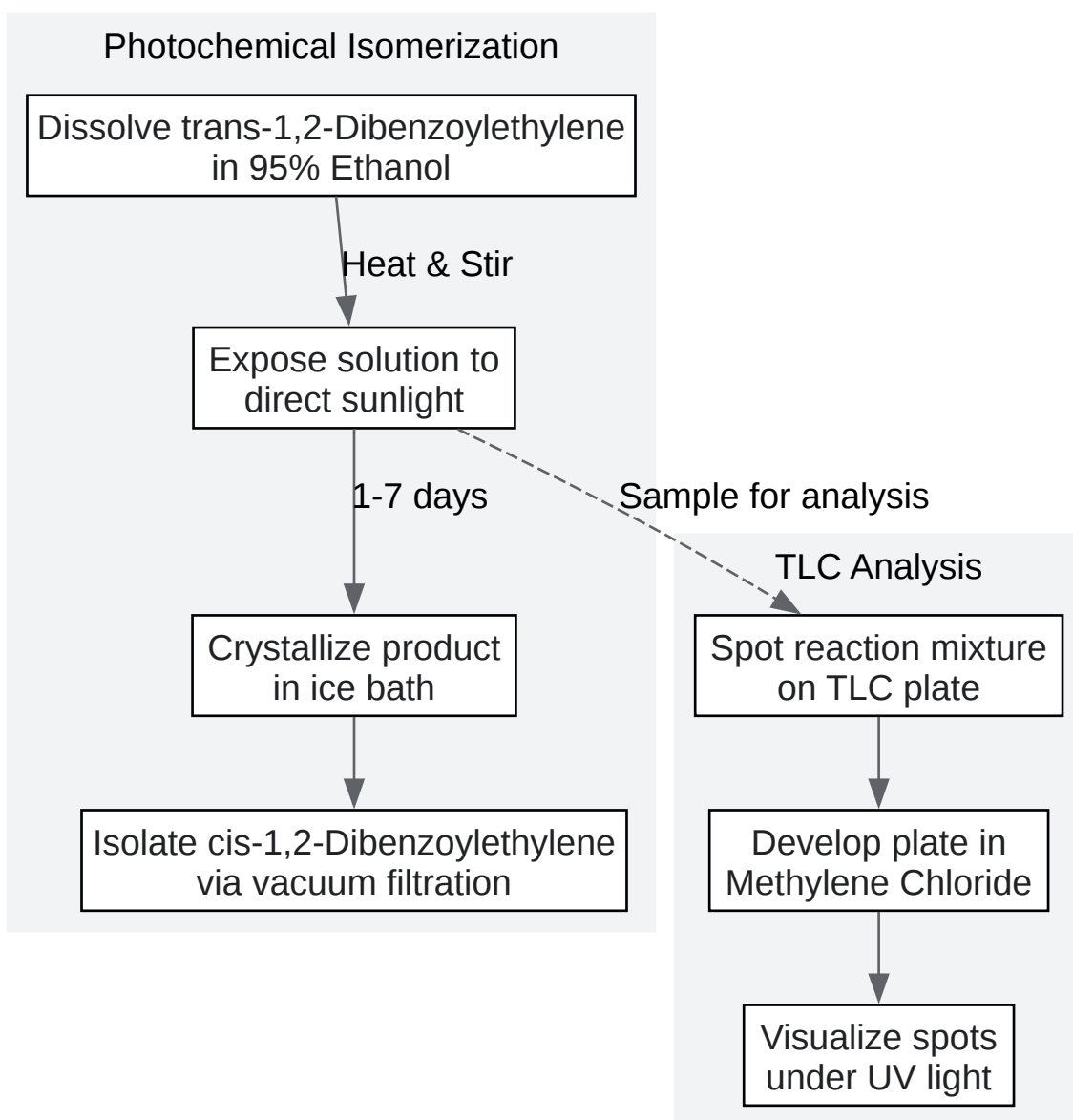
Procedure:

- In a test tube, dissolve the previously synthesized **cis-1,2-Dibenzoylethylene** in 95% ethanol (e.g., 100 mg in 4.0 mL).[\[6\]](#)[\[7\]](#)

- Add a drop of concentrated hydrochloric acid to the solution.[6]
- Gently heat the solution. The colorless solution will turn yellow, indicating the formation of the trans isomer.[6]
- After heating for a few minutes, cool the solution in an ice bath to crystallize the yellow trans-1,2-Dibenzoyl ethylene.[6]
- Recover the product by vacuum filtration using a Hirsch funnel.[6]

Visualized Experimental Workflow

The following diagram illustrates the photochemical isomerization of trans-1,2-Dibenzoyl ethylene to its cis isomer and the subsequent analysis.



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Caption: Workflow for the photochemical synthesis and TLC analysis of **cis-1,2-Dibenzoyl ethylene**.

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